

# Application Notes and Protocols for Measuring Dawsonite Dissolution Rates in Sandstone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DAWSONITE

Cat. No.: B1143670

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to understanding and measuring the dissolution rates of **dawsonite** [NaAlCO<sub>3</sub>(OH)<sub>2</sub>] in sandstone reservoirs. This information is critical for assessing the long-term stability of **dawsonite** as a potential carbon sequestration mineral. The protocols outlined below are based on established experimental methodologies and provide a framework for reproducible and accurate measurements.

## Introduction

**Dawsonite**, a sodium aluminum hydroxy carbonate mineral, has been identified as a potential host for long-term geological storage of carbon dioxide (CO<sub>2</sub>). It can precipitate in sandstone reservoirs under high CO<sub>2</sub> partial pressures, effectively trapping CO<sub>2</sub> in a solid mineral phase. However, the stability of **dawsonite** is highly dependent on geochemical conditions such as pH, temperature, and CO<sub>2</sub> pressure.<sup>[1][2]</sup> Understanding the dissolution kinetics of **dawsonite** is therefore crucial for predicting its permanence as a CO<sub>2</sub> sink.<sup>[1]</sup> If CO<sub>2</sub> pressure decreases, **dawsonite** can become unstable and dissolve, potentially releasing the stored CO<sub>2</sub>.<sup>[1][2]</sup>

This document outlines protocols for two primary experimental setups used to measure **dawsonite** dissolution rates: Batch Reactor Experiments and Flow-Through Reactor Experiments.

## Experimental Protocols

## Batch Reactor Experiments

Batch reactor experiments are suitable for determining dissolution rates in a closed system where the fluid and mineral phases interact over time, allowing the system to approach equilibrium.

Objective: To measure the dissolution rate of **dawsonite** in a sandstone matrix under controlled temperature, pressure, and fluid composition.

Materials and Equipment:

- **Dawsonite**-bearing sandstone core samples or synthetic **dawsonite** powder
- High-pressure, high-temperature batch reactor (e.g., Parr reactor) with a corrosion-resistant liner (e.g., Teflon)
- Syringe pump for fluid injection and sampling
- pH meter and electrodes calibrated for the experimental temperature
- Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) for elemental analysis of aqueous samples
- Scanning Electron Microscope (SEM) for imaging mineral surfaces
- X-ray Diffractometer (XRD) for mineralogical analysis
- BET surface area analyzer
- Deionized water and reagent-grade chemicals for preparing brine solutions
- Pressurized CO<sub>2</sub>

Protocol:

- Sample Preparation:
  - Characterize the initial mineralogy of the sandstone sample using XRD.

- If using core samples, cut them to a suitable size for the reactor vessel.
- If using **dawsonite** powder, determine its specific surface area using the BET method with N<sub>2</sub> adsorption.<sup>[1]</sup> To remove fine particles that could artificially inflate initial dissolution rates, it is recommended to pre-dissolve a small fraction (e.g., 10%) of the powder before the main experiment.<sup>[1]</sup>
- Reactor Setup:
  - Place the prepared sandstone sample or **dawsonite** powder into the reactor vessel.
  - Add a brine solution of known composition (e.g., 1% w/v NaCl) to achieve a specific solid-to-fluid ratio.<sup>[3]</sup>
  - Seal the reactor and purge with an inert gas (e.g., Argon) to remove air.
  - Pressurize the reactor with CO<sub>2</sub> to the desired experimental pressure (e.g., 10 MPa).<sup>[3]</sup>
  - Heat the reactor to the target temperature (e.g., 50-200 °C).<sup>[2][3][4]</sup>
- Experiment Execution and Sampling:
  - Once the target temperature and pressure are stable, start the experiment.
  - Periodically, collect aqueous samples from the reactor using the syringe pump. It is crucial to account for the volume of fluid removed to maintain a constant solid-to-fluid ratio or to correct calculations accordingly.
  - Immediately after collection, filter the samples (e.g., through a 0.45 µm filter) to remove any suspended solids.<sup>[5]</sup>
  - Measure the pH of the collected fluid samples at room temperature and, if possible, calculate the in-situ pH at the experimental temperature and pressure.<sup>[6]</sup>
  - Acidify a subsample of the filtered fluid for elemental analysis to prevent precipitation of dissolved species.
- Post-Experiment Analysis:

- At the end of the experiment, cool and depressurize the reactor.
- Carefully recover the solid sample.
- Analyze the final mineralogy of the solid sample using XRD to identify any secondary mineral precipitation.
- Examine the surface of the sandstone or **dawsonite** grains using SEM to observe dissolution textures.<sup>[4]</sup>
- Analyze the collected aqueous samples for key elemental concentrations (e.g., Na, Al, Si) using ICP-OES or ICP-MS.
- Data Analysis:
  - Calculate the change in concentration of dissolved species over time.
  - Determine the **dawsonite** dissolution rate, often normalized to the mineral surface area, using the following general equation:

$$\text{Rate (mol/m}^2\text{/s)} = (\Delta C * V) / (SA * \Delta t)$$

Where:

- $\Delta C$  is the change in concentration of a key element (e.g., Al) in mol/L.
- $V$  is the volume of the fluid in the reactor in L.
- $SA$  is the reactive surface area of **dawsonite** in  $\text{m}^2$ .
- $\Delta t$  is the time interval in seconds.

## Flow-Through Reactor Experiments

Flow-through experiments are designed to measure dissolution rates under far-from-equilibrium conditions by continuously supplying fresh reactant fluid to the mineral sample.

Objective: To determine the steady-state dissolution rate of **dawsonite** in sandstone at a constant fluid composition.

#### Materials and Equipment:

- **Dawsonite**-bearing sandstone core plug
- Core holder and confining pressure system
- High-performance liquid chromatography (HPLC) pump or syringe pump for precise fluid delivery
- Back-pressure regulator to maintain system pressure
- Thermostatically controlled oven or heating jacket
- Fraction collector for automated sample collection
- Analytical equipment as listed for batch reactor experiments (pH meter, ICP-OES/MS, SEM, XRD)

#### Protocol:

- Sample Preparation:
  - Prepare a cylindrical core plug of the **dawsonite**-bearing sandstone.
  - Characterize the initial porosity, permeability, and mineralogy of the core.
  - Measure the dimensions and weight of the core.
- System Setup:
  - Place the core plug into the core holder and apply a confining pressure to simulate reservoir conditions.
  - Saturate the core with the experimental brine solution.
  - Assemble the flow-through system, ensuring all components are rated for the desired temperature and pressure.

- Place the core holder assembly into the oven or activate the heating jacket to reach the target temperature (e.g., 80 °C).<sup>[7]</sup>
- Experiment Execution:
  - Start pumping the reactant fluid (e.g., CO<sub>2</sub>-saturated brine) through the core at a constant flow rate.
  - Maintain a constant back-pressure on the system.
  - Allow the system to reach a steady state, where the chemical composition of the outlet fluid is constant over time.
  - Collect fluid samples from the outlet at regular intervals using a fraction collector.
- Analysis:
  - Measure the pH and elemental concentrations of the inlet and outlet fluids.
  - After the experiment, carefully remove the core and analyze its final mineralogy, porosity, and permeability.
  - Examine the core for any changes in texture or the formation of dissolution channels using techniques like X-ray micro-tomography.
- Data Analysis:
  - Calculate the dissolution rate based on the difference in concentration between the inlet and outlet fluids and the flow rate:

$$\text{Rate (mol/m}^2\text{/s)} = ((C_{\text{out}} - C_{\text{in}}) * Q) / SA$$

Where:

- C<sub>out</sub> and C<sub>in</sub> are the concentrations of a key element in the outlet and inlet fluids, respectively (mol/L).
- Q is the fluid flow rate (L/s).

- SA is the reactive surface area of **dawsonite** in the core (m<sup>2</sup>).

## Quantitative Data Presentation

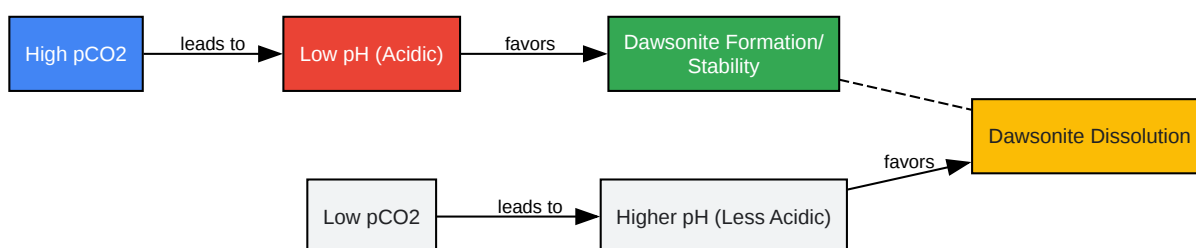
The following tables summarize key quantitative data on **dawsonite** dissolution rates from published studies.

Temperature (°C)	pH Range	Dissolution Rate (mol/m <sup>2</sup> /s)	Reference
80	3.5 - 8.6	$1.58 \times 10^{-9}$	[1]
22	1.1 - 2.7	Varies with pH	[8]
77	1.1 - 5.0	Varies with pH	[8]

Note: Dissolution rates are highly dependent on the specific experimental conditions, including the mineral's surface area, fluid composition, and CO<sub>2</sub> partial pressure. The values presented here should be considered as indicative.

## Visualizations

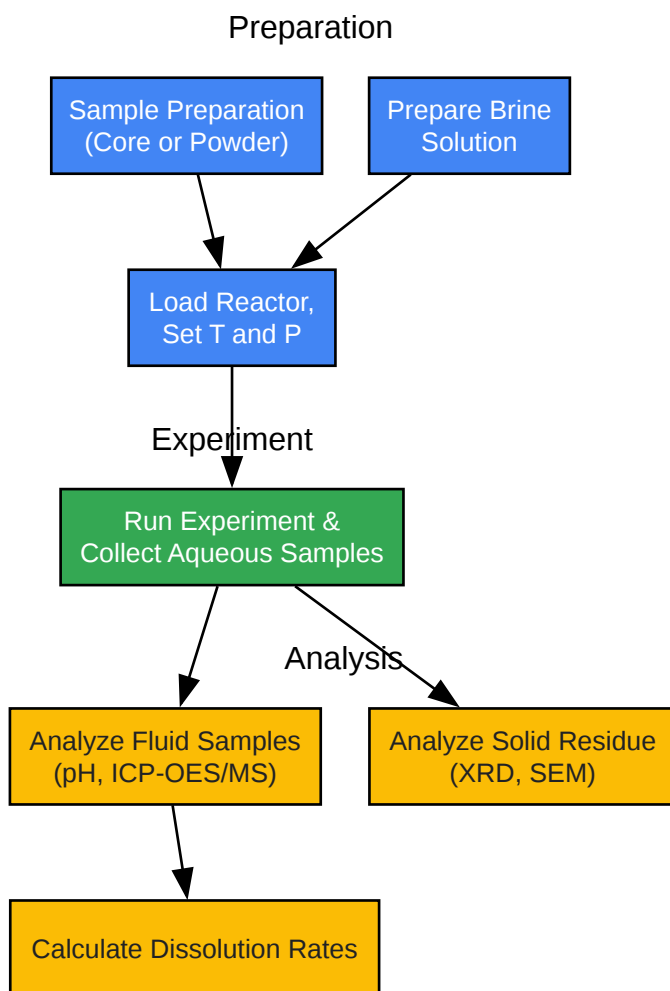
### Logical Relationship Diagram



[Click to download full resolution via product page](#)

Caption: Factors influencing **dawsonite** stability and dissolution.

## Experimental Workflow: Batch Reactor

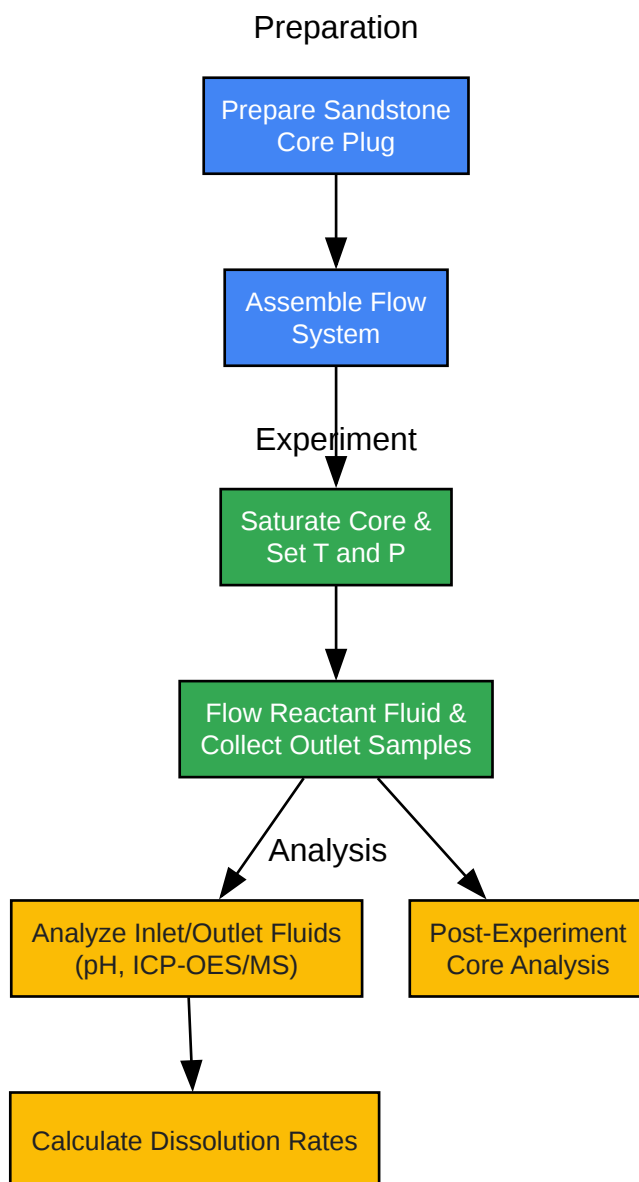


[Click to download full resolution via product page](#)

Caption: Workflow for batch reactor dissolution experiments.

## Experimental Workflow: Flow-Through Reactor





[Click to download full resolution via product page](#)

Caption: Workflow for flow-through reactor dissolution experiments.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. [espace.library.uq.edu.au](https://espace.library.uq.edu.au) [[espace.library.uq.edu.au](https://espace.library.uq.edu.au)]
- 4. [eemj.icpm.tuiasi.ro](https://eemj.icpm.tuiasi.ro) [[eemj.icpm.tuiasi.ro](https://eemj.icpm.tuiasi.ro)]
- 5. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 6. [discovery.researcher.life](https://discovery.researcher.life) [[discovery.researcher.life](https://discovery.researcher.life)]
- 7. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [Application Notes and Protocols for Measuring Dawsonite Dissolution Rates in Sandstone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1143670#measuring-dawsonite-dissolution-rates-in-sandstone>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)